

# Comparative analysis of Coumaphos toxicity in *Apis mellifera* and *Bombus terrestris*.

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## Compound of Interest

Compound Name: Coumaphos

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## Comparative Analysis of Coumaphos Toxicity in *Apis mellifera* and *Bombus terrestris*

A comprehensive guide for researchers and drug development professionals on the differential toxicological effects of the organophosphate acaricide **Coumaphos** on two key pollinator species.

This guide provides a detailed comparative analysis of the toxicity of **Coumaphos**, a widely used organophosphate acaricide for the control of Varroa mites in honeybee colonies, on the European honeybee (*Apis mellifera*) and the buff-tailed bumblebee (*Bombus terrestris*).

Understanding the differential susceptibility of these two important pollinator species is crucial for assessing the environmental risk of this pesticide and for the development of safer alternatives.

## Executive Summary

This analysis reveals a significant difference in the acute toxicity of **Coumaphos** between *Apis mellifera* and *Bombus terrestris*. While **Coumaphos** exhibits moderate to high toxicity to honeybees through both oral and contact exposure, studies on bumblebees indicate that it is practically non-toxic at high concentrations. This guide synthesizes the available quantitative data on lethal doses, details sublethal effects, outlines the mechanism of action, and provides standardized experimental protocols for toxicity assessment.

## Quantitative Toxicity Data

The following tables summarize the acute toxicity data for **Coumaphos** in adult and larval *Apis mellifera* and the available data for *Bombus terrestris*.

Table 1: Acute Toxicity of **Coumaphos** to *Apis mellifera* (Honeybee)

Exposure Route	Life Stage	LD50 (μ g/bee )	LC50	Source(s)
Oral	Adult	3-6	-	[1]
Contact	Adult	20.3	-	[2]
Oral	Larva	2.70	90.01 mg/L	[3]

Table 2: Acute Toxicity of **Coumaphos** to *Bombus terrestris* (Bumblebee)

Exposure Route	Life Stage	LD50 (μ g/bee )	Notes	Source(s)
Contact	Adult	> 100	Practically non-toxic; insufficient mortality to generate an LD50 value at doses up to 100 μ g/bee .	[4][5]
Oral	Adult	No data available	-	-

## Sublethal Effects

Exposure to non-lethal doses of **Coumaphos** can lead to a range of adverse effects in bees, impacting their behavior, physiology, and colony health.

*Apis mellifera*:

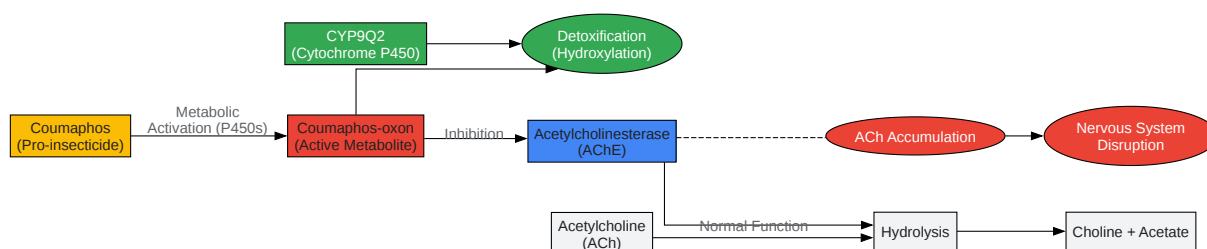
- Behavioral Impairments: Sublethal doses have been shown to reduce the discriminatory ability of honeybees when learning new odor stimuli[6].
- Queen Development: Exposure to **Coumaphos** in queen-rearing cells can lead to a higher rejection rate of larvae by nurse bees and a significant reduction in the weight of surviving queens[7][8]. At a concentration of 100 mg/kg in queen cups, over 50% of queen cells were rejected, and at 1000 mg/kg, no queens developed[7][8].
- Brood Mortality: High residue levels of **Coumaphos** in beeswax have been linked to increased brood mortality[9].
- Physiological Stress: **Coumaphos** exposure can induce higher mortality and is associated with the downregulation of the antioxidant gene catalase[10].

*Bombus terrestris*:

- Specific studies on the sublethal effects of **Coumaphos** on *Bombus terrestris* are limited. However, research on other organophosphates has shown that they can negatively impact bumblebee colony growth and reproduction[11].

## Mechanism of Action and Detoxification

**Coumaphos**, like other organophosphate insecticides, is a cholinesterase inhibitor[12]. Its primary mode of action involves the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system.



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**Figure 1.** Signaling pathway of **Coumaphos** toxicity and detoxification in bees.

Inhibition of AChE leads to an accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, which results in paralysis and ultimately death of the insect[12].

**Coumaphos** itself is a pro-insecticide and is metabolically activated to its more potent oxygen analog, **coumaphos-oxon**, which is the primary inhibitor of AChE.

Honeybees possess detoxification mechanisms that can mitigate the toxic effects of **Coumaphos**. Key enzymes involved in this process are cytochrome P450 monooxygenases, specifically CYP9Q1, CYP9Q2, and CYP9Q3, which are capable of metabolizing both **coumaphos** and tau-fluvalinate[13]. The enzyme CYP9Q2, in particular, has been identified as a key player in **Coumaphos** detoxification through its ability to hydroxylate **coumaphos-oxon**[14]. The lower toxicity of **Coumaphos** in *Bombus terrestris* may be attributable to more efficient detoxification pathways, though specific research on this is lacking.

## Experimental Protocols

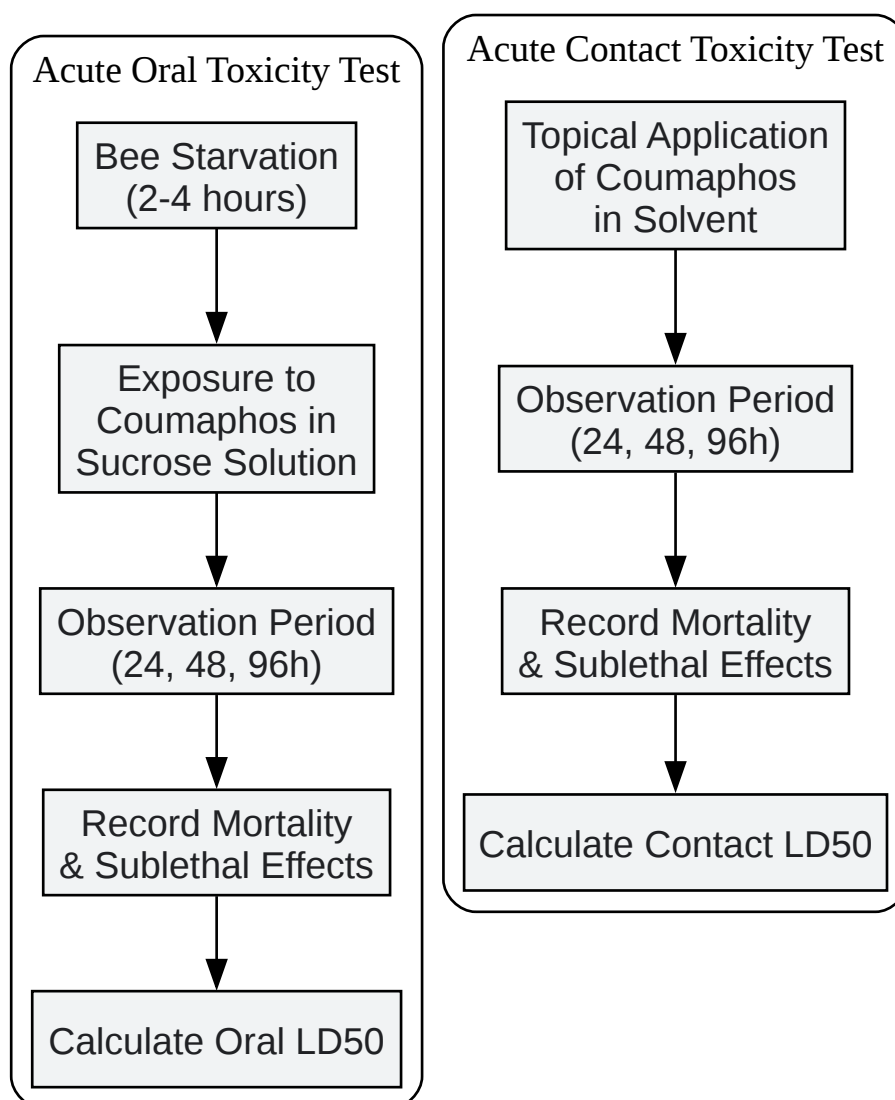
Standardized methods for assessing the acute toxicity of pesticides to bees are provided by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity Test (based on OECD Guideline 213 for *A. mellifera* and OECD 247 for *B. terrestris*)

- Test Organisms: Young adult worker bees of uniform age and size are used.
- Test Substance Preparation: The test substance is dissolved in a 50% (w/v) sucrose solution. A solvent may be used if necessary, with a corresponding solvent control group.
- Exposure: Bees are starved for 2-4 hours and then provided with a known volume of the treated sucrose solution for a defined period.
- Observation: Mortality and sublethal effects are recorded at 24, 48, and if necessary, up to 96 hours post-exposure.
- Endpoint: The LD50 (the dose causing 50% mortality) is calculated.

Acute Contact Toxicity Test (based on OECD Guideline 214 for *A. mellifera* and OECD 246 for *B. terrestris*)

- Test Organisms: Young adult worker bees of uniform age and size are used.
- Test Substance Preparation: The test substance is dissolved in a suitable volatile solvent (e.g., acetone).
- Application: A precise volume (typically 1-5  $\mu$ L) of the test solution is applied topically to the dorsal thorax of each bee.
- Observation: Mortality and sublethal effects are recorded at 24, 48, and if necessary, up to 96 hours post-application.
- Endpoint: The LD50 is calculated.

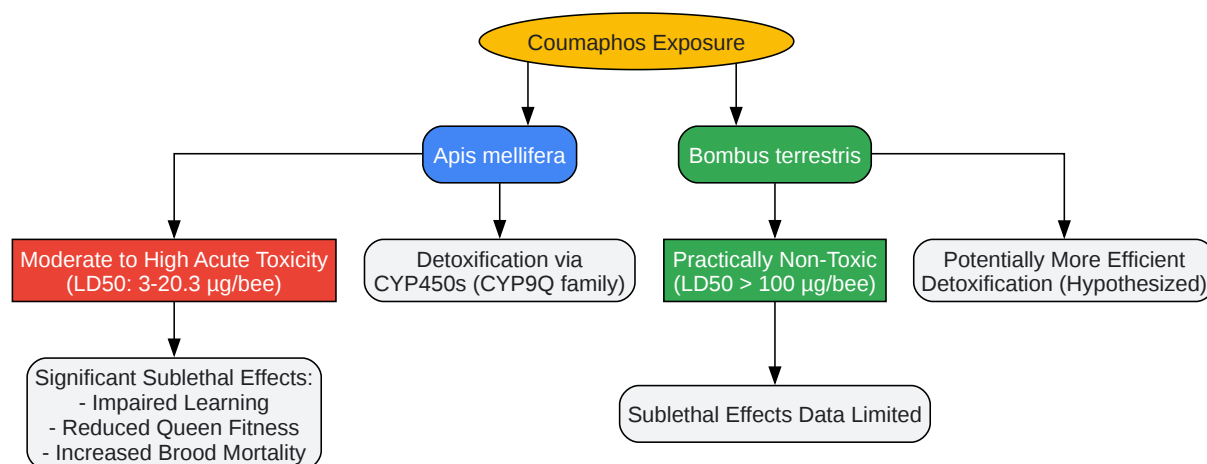


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**Figure 2.** Generalized workflow for acute bee toxicity testing.

## Comparative Susceptibility: A Logical Analysis

The available evidence points to a significant difference in the susceptibility of *Apis mellifera* and *Bombus terrestris* to **Coumaphos**.



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